

What is the CAS Registry Number for C.I. Direct Blue 80

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Direct Blue 80

Cat. No.: B082002

[Get Quote](#)

An In-depth Technical Guide to C.I. Direct Blue 80

For Researchers, Scientists, and Drug Development Professionals

CAS Registry Number: 12222-00-3

This technical guide provides a comprehensive overview of **C.I. Direct Blue 80**, a diazo dye with applications in various industrial processes. While primarily used in the textile and paper industries, this document explores its chemical and physical properties, safety and handling protocols, and potential, though not established, applications in a research setting. The information is intended to provide a foundational understanding for researchers and professionals who may encounter this compound.

Core Properties and Data

C.I. Direct Blue 80 is a water-soluble dye known for its deep purple to blue coloration.^[1] Its chemical structure as a double azo, metal complex dye contributes to its affinity for cellulosic materials.^[2] Key quantitative and qualitative data are summarized in the table below for easy reference.

Property	Value	References
Identifier		
C.I. Name	Direct Blue 80	[2]
C.I. Number	24315	[2]
CAS Registry Number	12222-00-3	[2]
Synonyms	Direct Fast Blue 2R, Direct Blue 2RL, Direct Fast Blue 2RLL	
Chemical Properties		
Molecular Formula	C ₃₄ H ₂₂ N ₄ Na ₄ O ₁₆ S ₄ or C ₃₂ H ₁₄ Cu ₂ N ₄ Na ₄ O ₁₆ S ₄	
Molecular Weight	962.78 g/mol or 1057.78 g/mol	
Chemical Class	Double Azo, Metal Complex	
Physical Properties		
Appearance	Deep purple powder	
Solubility	Soluble in water	
Water Solubility	26.12 g/L at 20°C	
Density	1.729 g/cm ³ at 20°C	
Safety and Toxicology		
Primary Hazards	May cause eye, skin, and respiratory tract irritation. Harmful if swallowed.	
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.	
Mutagenicity	Mutagenicity data has been reported.	

Safety and Handling

Proper handling of **C.I. Direct Blue 80** is essential to minimize risks in a laboratory setting. The following precautions are recommended based on available safety data sheets.

- Engineering Controls: Use in a well-ventilated area, preferably within a chemical fume hood to minimize dust generation and accumulation.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate chemical safety goggles.
 - Hand Protection: Wear suitable chemical-resistant gloves.
 - Respiratory Protection: If ventilation is inadequate or dust is generated, use an approved respirator.
 - Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes.
 - Skin Contact: Flush skin with plenty of soap and water.
 - Ingestion: If the individual is conscious, give 2-4 cupfuls of milk or water. Do not induce vomiting.
 - Inhalation: Remove from exposure to fresh air immediately. In all cases of exposure, seek immediate medical attention.
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers, away from strong oxidizing and reducing agents.

Experimental Protocols: Investigational Use in Biological Staining

While **C.I. Direct Blue 80** is not an established biological stain, its properties as a direct dye suggest potential for such applications, similar to other direct dyes like Congo Red or Sirius Red which are used to stain amyloid and collagen, respectively. The following is a hypothetical protocol, adapted from established methods for other direct dyes. This protocol is for investigational purposes only and would require significant optimization and validation.

Objective: To investigate the potential of **C.I. Direct Blue 80** for staining protein aggregates (e.g., collagen or amyloid) in paraffin-embedded tissue sections.

Principle: Direct dyes are anionic and have a high affinity for linear, ordered protein structures. Their elongated molecules are thought to align with the long axis of fibrils like collagen and amyloid, leading to selective staining.

Materials and Reagents:

- **C.I. Direct Blue 80** (CAS 12222-00-3)
- Paraffin-embedded tissue sections (positive controls for collagen and/or amyloid are recommended)
- Xylene
- Ethanol (100%, 95%, 70%)
- Distilled or deionized water
- Staining Solution: 0.1% (w/v) **C.I. Direct Blue 80** in a suitable buffer (e.g., saturated picric acid for collagen, or an alkaline solution for amyloid).
- Nuclear counterstain (e.g., Mayer's hematoxylin)
- Mounting medium

Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.

- Transfer slides through two changes of 100% ethanol for 3 minutes each.
- Transfer slides through two changes of 95% ethanol for 3 minutes each.
- Rinse in 70% ethanol for 2 minutes.
- Rinse in running tap water.
- Staining:
 - Immerse slides in the prepared 0.1% **C.I. Direct Blue 80** staining solution for 30-60 minutes. (Note: Incubation time and temperature may require optimization).
- Rinsing and Differentiation:
 - Briefly rinse the slides in the buffer used for the staining solution to remove excess dye.
 - Wash in running tap water for 5 minutes.
- Counterstaining:
 - Immerse slides in Mayer's hematoxylin for 3-5 minutes to stain cell nuclei.
 - "Blue" the sections by washing in running tap water for 5-10 minutes.
- Dehydration and Mounting:
 - Dehydrate the sections through a graded series of ethanol (e.g., 70%, 95%, 100%).
 - Clear the sections in two changes of xylene for 3 minutes each.
 - Apply a coverslip using a resinous mounting medium.

Expected (Hypothetical) Results:

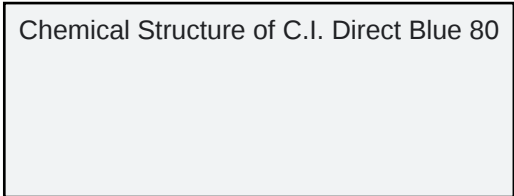
- Target Structures (e.g., Collagen/Amyloid): Blue
- Nuclei: Purple to dark blue

- Background: Lighter blue or colorless

Visualizations

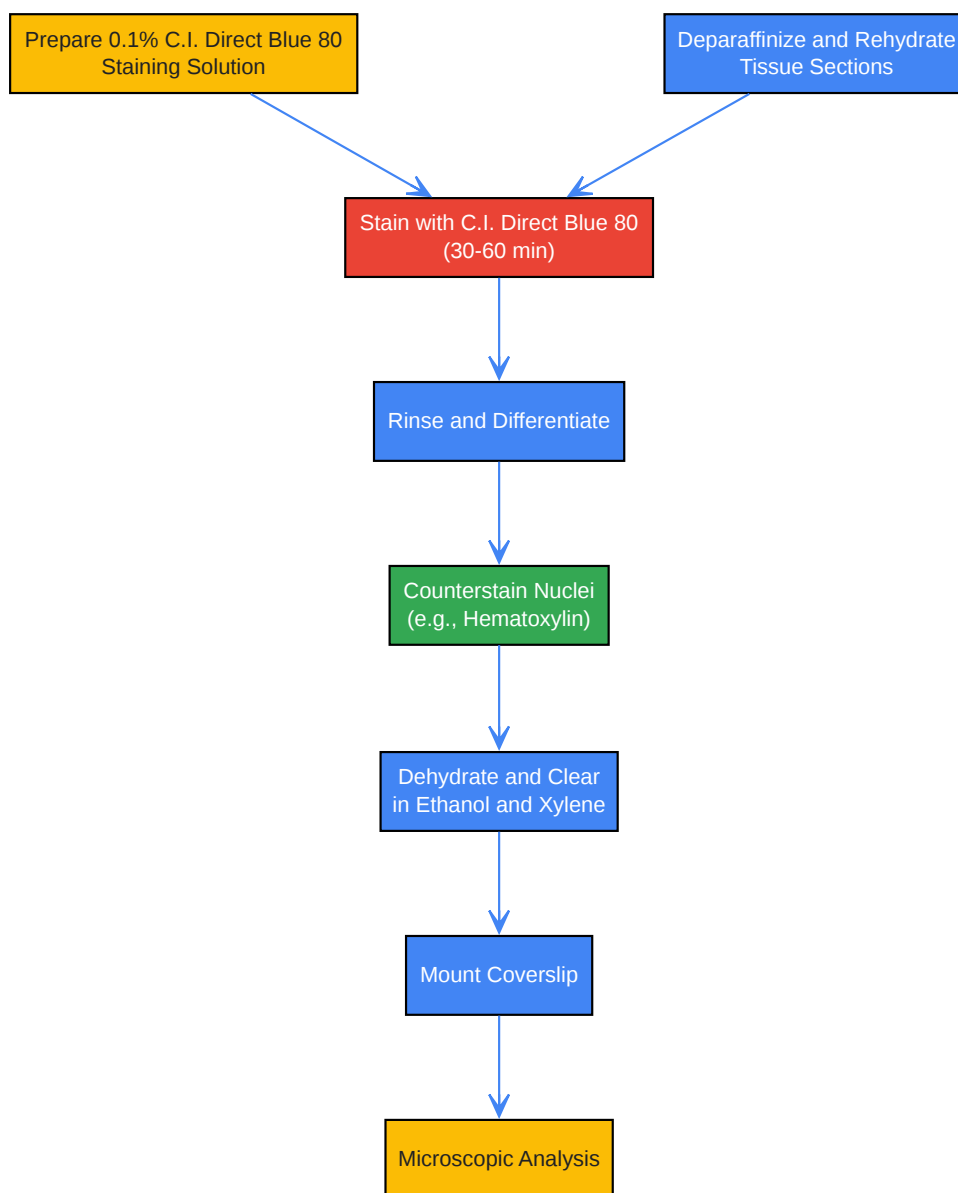
The following diagrams illustrate the chemical structure of **C.I. Direct Blue 80** and a logical workflow for its potential use as an investigational biological stain.

Chemical Structure of C.I. Direct Blue 80



[Click to download full resolution via product page](#)

Caption: Chemical Structure of **C.I. Direct Blue 80**.



[Click to download full resolution via product page](#)

Caption: Investigational Workflow for Biological Staining.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sdinternational.com](https://www.sdinternational.com) [[sdinternational.com](https://www.sdinternational.com)]
- 2. [worlddyevariety.com](https://www.worlddyevariety.com) [[worlddyevariety.com](https://www.worlddyevariety.com)]
- To cite this document: BenchChem. [What is the CAS Registry Number for C.I. Direct Blue 80]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b082002#what-is-the-cas-registry-number-for-c-i-direct-blue-80>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com